

Personal protective equipment for handling (4-(Methoxymethyl)cyclohexyl)methanol

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Compound of Interest

Compound Name:	(4-(Methoxymethyl)cyclohexyl)methanol
Cat. No.:	B150718
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Essential Safety and Handling Guide for (4-(Methoxymethyl)cyclohexyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling (4-(Methoxymethyl)cyclohexyl)methanol (CAS No. 98955-27-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₉ H ₁₈ O ₂
Molecular Weight	158.24 g/mol
Appearance	Not Available
Boiling Point	239.3±8.0 °C at 760 mmHg[1]
Flash Point	66.9±7.7 °C[1]
Density	0.9±0.1 g/cm ³ [1]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container, away from ignition sources.[2]

Hazard Identification

(4-(Methoxymethyl)cyclohexyl)methanol is classified with the following hazards:

Hazard Class	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[2]
Serious Eye Irritation	H319	Causes serious eye irritation. [2]
Respiratory Irritation	H335	May cause respiratory irritation.[2]
Flammable Liquid	H227	Combustible liquid.[3][4]

Signal Word: Warning[2][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[2][3]

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Handle with gloves. Inspect gloves prior to use and use proper removal technique to avoid skin contact. Dispose of contaminated gloves after use. [3] [5]
Eye & Face Protection	Safety glasses with side shields or goggles	To protect against splashes and eye contact which can cause serious irritation. [2]
Skin & Body Protection	Laboratory coat; Protective clothing	Wear suitable protective clothing to prevent skin contact. [2] Remove any contaminated clothing immediately. [2]
Respiratory Protection	Use in a well-ventilated area or with a respirator	For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU) respirator cartridges. [3] [5] Always use respirators and components tested and approved under appropriate government standards like NIOSH (US) or CEN (EU). [3] [5]

Operational Plan: Step-by-Step Handling Procedure Preparation

- Risk Assessment: Before beginning work, conduct a thorough risk assessment for the planned experiment.

- Ventilation: Ensure work is performed in a well-ventilated area, preferably a certified chemical fume hood.[2][3]
- PPE Inspection: Inspect all PPE for integrity and cleanliness before use.
- Safety Equipment: Confirm that an eyewash station and safety shower are readily accessible.[2]

Handling

- Dispensing: Conduct all manipulations and transfers of **(4-(Methoxymethyl)cyclohexyl)methanol** within the chemical fume hood to minimize inhalation of vapors.[2]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2]
- Hygiene: Wash hands thoroughly after handling the chemical, before breaks, and at the end of the workday.[2] Do not eat, drink, or smoke in the work area.[2]

Spill Management

- Small Spills: For minor spills, prevent further leakage if safe to do so. Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Place the contaminated material into a suitable, sealed container for disposal.[2]
- Large Spills: In the event of a large spill, evacuate the area immediately. Restrict access and follow your institution's emergency response procedures.

Disposal Plan

(4-(Methoxymethyl)cyclohexyl)methanol and its containers must be disposed of as hazardous waste. Do not let the product enter drains, waterways, or soil.[2][3]

Waste Segregation and Collection

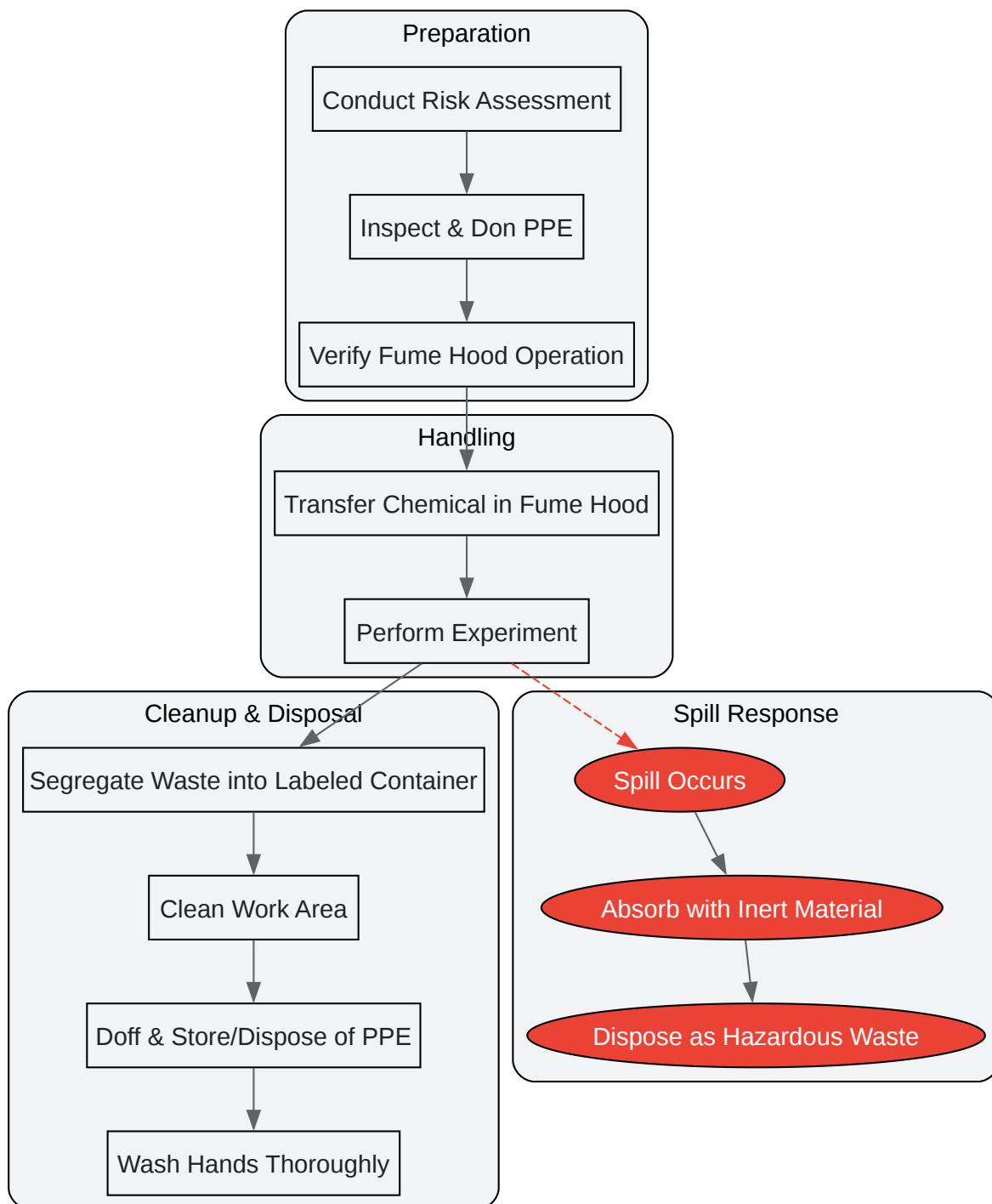
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**(4-(Methoxymethyl)cyclohexyl)methanol**".[6]

- Container: Use the original container or a compatible, leak-proof, and sealable container for waste collection.^[6] Keep the container closed except when actively adding waste.^{[6][7]}
- Storage: Store the sealed waste container in a designated, well-ventilated satellite accumulation area, segregated from incompatible materials.^[6]

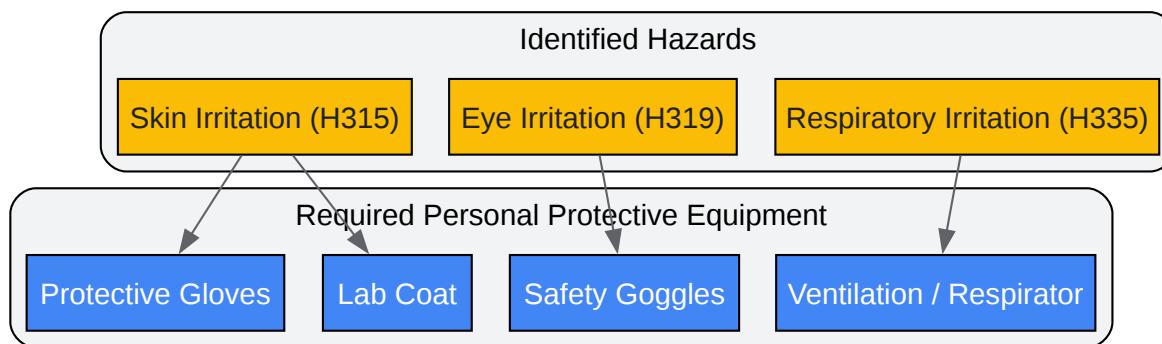
Disposal Procedure

- Arrangement: Arrange for collection by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.^[2]
- Empty Containers: Triple-rinse empty containers with a suitable solvent (e.g., ethanol or acetone). Collect the first rinse as hazardous waste.^[6] After thorough rinsing, containers can be managed for disposal or recycling according to institutional policies.

Diagrams

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Caption: Experimental workflow for handling **(4-(Methoxymethyl)cyclohexyl)methanol**.



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Caption: Relationship between chemical hazards and required PPE.

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